

Application Notes and Protocols for Cell-Based Screening of Pavinetant Activity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Pavinetant (also known as MLE-4901 and AZD-4901) is a potent and selective, orally active, small-molecule antagonist of the neurokinin-3 receptor (NK3R).[1] The NK3R is a G protein-coupled receptor (GPCR) predominantly expressed in the central nervous system, where it is activated by its endogenous ligand, neurokinin B (NKB). The NKB/NK3R signaling pathway is implicated in the regulation of gonadotropin-releasing hormone (GnRH) secretion.

Consequently, NK3R has emerged as a therapeutic target for sex-hormone-dependent disorders.[2] **Pavinetant** has been investigated for the treatment of hot flashes and polycystic ovary syndrome (PCOS).[1]

This document provides detailed application notes and protocols for a suite of cell-based functional assays designed to screen and characterize the activity of **Pavinetant** and other NK3R antagonists. These assays are essential for determining the potency and mechanism of action of such compounds in a physiologically relevant cellular context.

NK3 Receptor Signaling Pathway

The NK3 receptor is primarily coupled to the Gq class of G proteins. Upon activation by an agonist like NKB, the Gαq subunit dissociates and activates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the

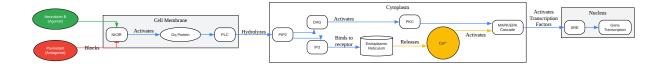


Methodological & Application

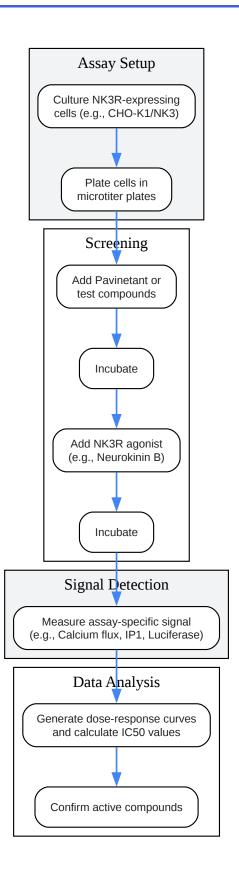
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endoplasmic reticulum, triggering the release of stored calcium (Ca2+) into the cytoplasm. The increase in intracellular Ca2+ and the activation of protein kinase C (PKC) by DAG lead to various downstream cellular responses. Furthermore, Gq-coupled GPCRs can also activate the mitogen-activated protein kinase (MAPK)/extracellular signal-regulated kinase (ERK) pathway, which in turn can induce the transcription of genes regulated by the Serum Response Element (SRE).









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- To cite this document: BenchChem. [Application Notes and Protocols for Cell-Based Screening of Pavinetant Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678561#cell-based-assays-for-screening-pavinetant-activity]

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